

LAU-0901: In Vitro Application Notes and Protocols for Neuronal Cell Cultures

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Compound of Interest

Compound Name: LAU-0901

Cat. No.: B14024805

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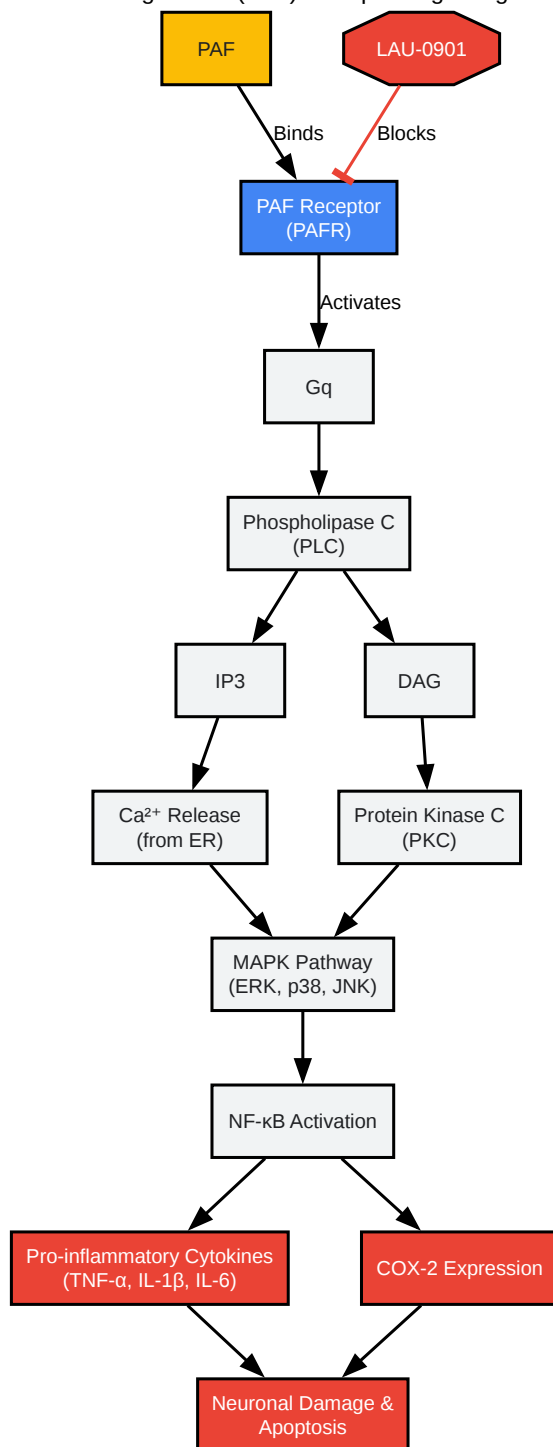
These application notes provide a comprehensive overview of the in vitro applications of **LAU-0901**, a potent and selective Platelet-Activating Factor (PAF) receptor antagonist, in neuronal cell cultures. The provided protocols are designed to facilitate the investigation of its neuroprotective and anti-inflammatory properties.

LAU-0901 has demonstrated significant neuroprotective effects in in vivo models of cerebral ischemia by reducing infarct volume, improving neurological outcomes, and mitigating inflammation.[1][2][3] While detailed in vitro studies are limited in publicly available literature, the known mechanism of action of **LAU-0901** as a PAF receptor antagonist allows for the design of robust in vitro assays to explore its therapeutic potential in neuronal and glial cell cultures. One study has indicated that **LAU-0901** can inhibit amyloid- and cytokine-induced COX-2 RNA levels at a concentration of 100 nM in vitro.[2]

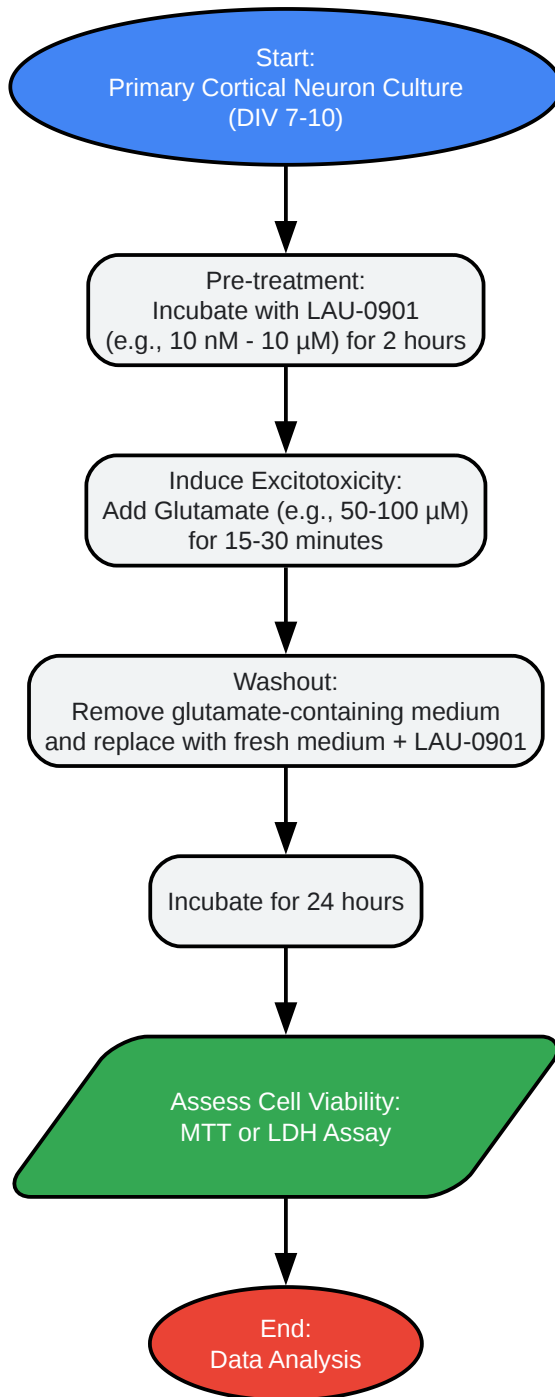
Mechanism of Action: PAF Receptor Antagonism

Platelet-Activating Factor (PAF) is a potent phospholipid mediator that, under pathological conditions like ischemia, contributes to neuronal damage through a cascade of detrimental events. PAF binds to its G-protein coupled receptor (PAFR) on neurons and glial cells, initiating signaling pathways that lead to excitotoxicity, inflammation, and apoptosis. **LAU-0901** exerts its neuroprotective effects by blocking this initial step.

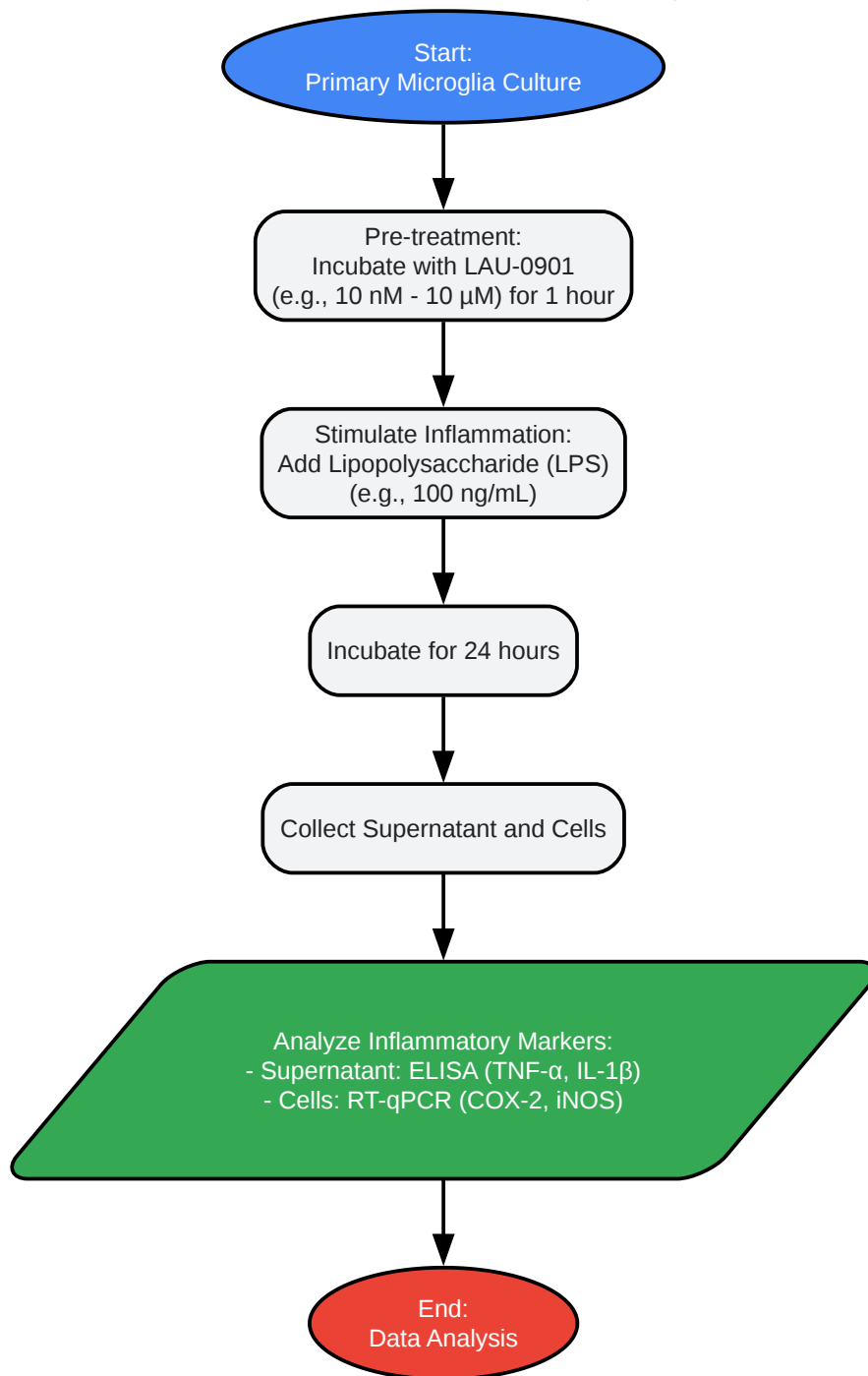
Platelet-Activating Factor (PAF) Receptor Signaling Pathway



Workflow for Neuroprotection Assay



Workflow for Anti-inflammatory Assay

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References

- 1. LAU-0901, a novel platelet-activating factor receptor antagonist, confers enduring neuroprotection in experimental focal cerebral ischemia in the rat - PMC [pmc.ncbi.nlm.nih.gov]
- 2. LAU-0901, a novel platelet-activating factor antagonist, is highly neuroprotective in cerebral ischemia - PMC [pmc.ncbi.nlm.nih.gov]
- 3. LAU-0901, a novel platelet-activating factor antagonist, is highly neuroprotective in cerebral ischemia - PubMed [pubmed.ncbi.nlm.nih.gov]
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